

In-depth Technical Guide: The Biological Mechanism of Action of C₂₁H₂₀FN₇O₃S

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Compound of Interest

Compound Name: C₂₁H₂₀FN₇O₃S

Cat. No.: B12622088

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The compound with the molecular formula **C₂₁H₂₀FN₇O₃S** has been identified as Tedizolid Phosphate. Tedizolid is an oxazolidinone-class antibacterial agent. This guide provides a comprehensive overview of its mechanism of action, available quantitative data, and relevant experimental protocols.

Core Mechanism of Action

Tedizolid exerts its antibacterial effect by inhibiting bacterial protein synthesis. It binds to the 50S subunit of the bacterial ribosome, specifically at the peptidyl transferase center (PTC). This binding action prevents the formation of a functional 70S initiation complex, which is a crucial step in the translation process. By interfering with the proper positioning of aminoacyl-tRNAs, Tedizolid effectively stalls the production of essential bacterial proteins, ultimately leading to the cessation of bacterial growth and replication.

Signaling Pathway

The primary signaling pathway disrupted by Tedizolid is the bacterial protein synthesis pathway. A simplified representation of this inhibition is provided below.

- To cite this document: BenchChem. [In-depth Technical Guide: The Biological Mechanism of Action of C₂₁H₂₀FN₇O₃S]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12622088#c21h20fn7o3s-mechanism-of-action-in-biological-systems>]

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